

Application Note: Quantification of Dibromoacetic Acid in Water Samples by HPLC-MS/MS

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dibromoacetic acid*

Cat. No.: *B154833*

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Abstract

This application note details a robust and sensitive method for the quantification of **Dibromoacetic acid** (DBAA) in aqueous samples using High-Performance Liquid Chromatography coupled with tandem Mass Spectrometry (HPLC-MS/MS). **Dibromoacetic acid** is a disinfection byproduct commonly found in drinking water and is of regulatory and health concern.[1] The described method employs a simple sample preparation procedure followed by a rapid and selective LC-MS/MS analysis, making it suitable for high-throughput screening and accurate quantification in research and quality control settings.

Introduction

Dibromoacetic acid (DBAA) is a member of the haloacetic acids (HAAs), a group of disinfection byproducts formed when disinfectants like chlorine react with natural organic matter in water.[1] Due to their potential health risks, regulatory bodies such as the U.S. Environmental Protection Agency (EPA) have set maximum contaminant levels for a group of five HAAs (HAA5), which includes DBAA.[2][3][4] Accurate and sensitive quantification of DBAA is therefore crucial for monitoring water quality and for toxicological studies. This application note presents a direct injection HPLC-MS/MS method that offers high selectivity, sensitivity, and

speed compared to traditional gas chromatography-based methods that require complex derivatization steps.

Experimental Protocols

Sample Preparation

A direct injection approach is utilized, minimizing sample handling and potential for analyte loss.

Materials:

- Ammonium chloride (NH_4Cl)
- Sulfuric acid (H_2SO_4), 10% solution
- HPLC grade water
- Sample vials

Protocol:

- Upon collection, preserve the water samples by adding ammonium chloride to a final concentration of 100 mg/L to quench any residual chlorine.
- Store the preserved samples at 4°C in the dark for up to two weeks.
- Prior to analysis, allow the samples to reach room temperature.
- For a 1 mL aliquot of the sample, adjust the pH to 2 ± 0.5 by adding an appropriate volume of 10% sulfuric acid.
- Vortex the sample briefly to ensure homogeneity.
- Transfer the acidified sample to an HPLC vial for analysis.

HPLC-MS/MS Analysis

Instrumentation:

- A high-performance liquid chromatography system coupled to a triple quadrupole mass spectrometer.

HPLC Conditions:

Parameter	Value
Column	C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.7 µm)
Mobile Phase A	0.1% Acetic Acid in Water
Mobile Phase B	Acetonitrile
Gradient	Initial 5% B, linear gradient to 40% B in 4 minutes.
Increase to 100% B in 1 minute and hold for 1 minute.	
Return to initial conditions for re-equilibration.	
Flow Rate	0.3 mL/min
Injection Volume	15 µL
Column Temperature	40°C
Autosampler Temp.	7°C

Mass Spectrometry Conditions:

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Negative
Capillary Voltage	3.0 kV
Source Temperature	110°C
Desolvation Temp.	350°C
Desolvation Gas Flow	800 L/hr
Cone Gas Flow	50 L/hr
Acquisition Mode	Multiple Reaction Monitoring (MRM)

MRM Transitions for **Dibromoacetic Acid**:

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Cone Voltage (V)	Collision Energy (eV)
Dibromoacetic Acid	216.8	136.9	20	10
(Quantifier)				
Dibromoacetic Acid	216.8	78.9	20	15
(Qualifier)				

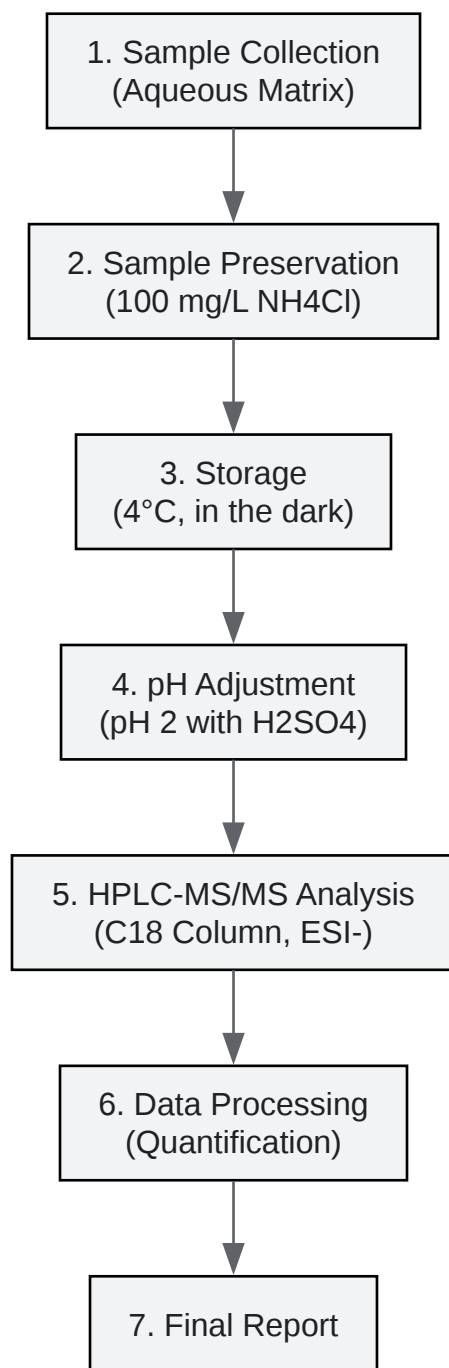
Data Presentation

The performance of the method was validated for linearity, limit of detection (LOD), limit of quantification (LOQ), and recovery. The results are summarized in the table below.

Parameter	Result
Linearity (r^2)	> 0.995
Calibration Range	0.5 - 100 $\mu\text{g/L}$
Limit of Detection (LOD)	0.05 $\mu\text{g/L}$
Limit of Quantification (LOQ)	0.15 $\mu\text{g/L}$
Recovery	95 - 105%
Precision (%RSD)	< 7%

Mandatory Visualization

The following diagram illustrates the experimental workflow for the quantification of **Dibromoacetic acid**.



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Caption: Experimental workflow for DBAA quantification.

Conclusion

The HPLC-MS/MS method presented in this application note provides a reliable, rapid, and sensitive approach for the quantification of **Dibromoacetic acid** in water samples. The simple

sample preparation and fast chromatographic runtime allow for high-throughput analysis, which is essential for routine monitoring and research applications. The method demonstrates excellent performance in terms of linearity, sensitivity, and accuracy, meeting the requirements for the analysis of this important disinfection byproduct.

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